

# Br-PEG9-C2-NHBoc: A Technical Guide to Safety and Handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Br-PEG9-C2-NHBoc

Cat. No.: B11937469

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling guidelines for **Br-PEG9-C2-NHBoc**, a bifunctional crosslinker commonly utilized in the development of targeted therapeutics such as Proteolysis Targeting Chimeras (PROTACs). Due to the limited availability of a specific Safety Data Sheet (SDS) for this compound, this document synthesizes information from structurally related molecules to provide a robust framework for its safe handling and use in a laboratory setting.

## Hazard Identification and Classification

While a specific GHS classification for **Br-PEG9-C2-NHBoc** is not readily available, data from analogous compounds, such as Br-PEG6-C2-NHBoc, suggest a potential for the following hazards:

- Acute Oral Toxicity: May be harmful if swallowed.
- Aquatic Toxicity: May be very toxic to aquatic life with long-lasting effects.

Furthermore, related brominated and PEGylated compounds with tert-butoxycarbonyl (Boc) protecting groups indicate a potential for:

- Skin Irritation: May cause skin irritation.
- Eye Irritation: May cause serious eye irritation.

- Respiratory Irritation: May cause respiratory irritation.

It is crucial to handle this compound with the appropriate precautions as outlined in the subsequent sections.

## Physical and Chemical Properties

Quantitative data for **Br-PEG9-C2-NHBoc** is not extensively published. The following table summarizes known properties of similar compounds to provide an estimation.

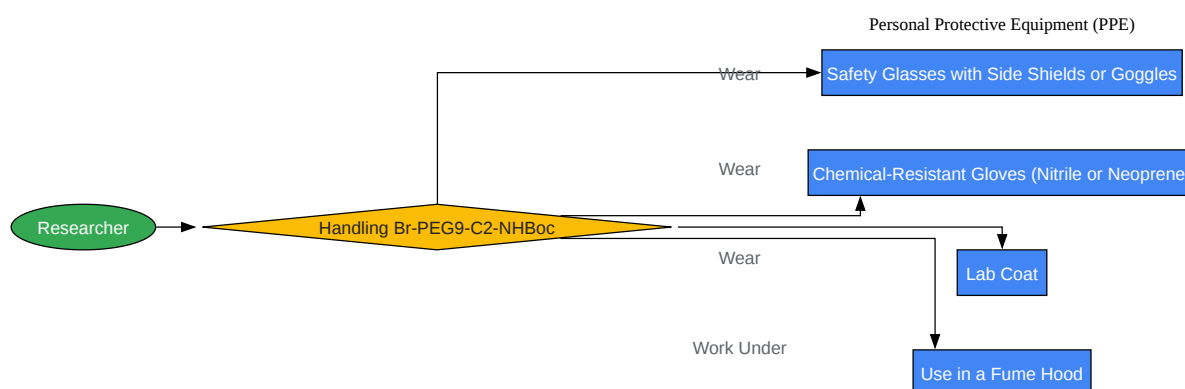
| Property          | Data (Br-PEG6-C2-NHBoc) | Data (tert-Butyl {2-[2-(2-bromoethoxy)ethoxy]ethyl}carbamate) | Notes  |
|-------------------|-------------------------|---|--|
| Molecular Formula | C19H38BrNO8             | C11H22BrNO4   | The user should verify the molecular formula for their specific product. |
| Molecular Weight  | 488.41 g/mol            | 312.2 g/mol   | The user should verify the molecular weight for their specific product.  |
| Appearance        | Not specified           | Not specified   | Typically a solid or viscous oil.  |
| Solubility        | Not specified           | Not specified   | Expected to be soluble in organic solvents like DMSO, DMF, and DCM.      |
| Boiling Point     | Not specified           | Not specified   | Decomposition may occur at elevated temperatures.                        |
| Flash Point       | Not specified           | Not specified   | Not determined.  |

## Safe Handling and Storage

Adherence to standard laboratory safety protocols is paramount when working with **Br-PEG9-C2-NHBoc**.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against potential exposure.



[Click to download full resolution via product page](#)

Caption: Recommended Personal Protective Equipment for handling **Br-PEG9-C2-NHBoc**.

## Engineering Controls

- Ventilation: Always handle **Br-PEG9-C2-NHBoc** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.

- Eyewash Stations and Safety Showers: Ensure that emergency eyewash stations and safety showers are readily accessible in the immediate work area.

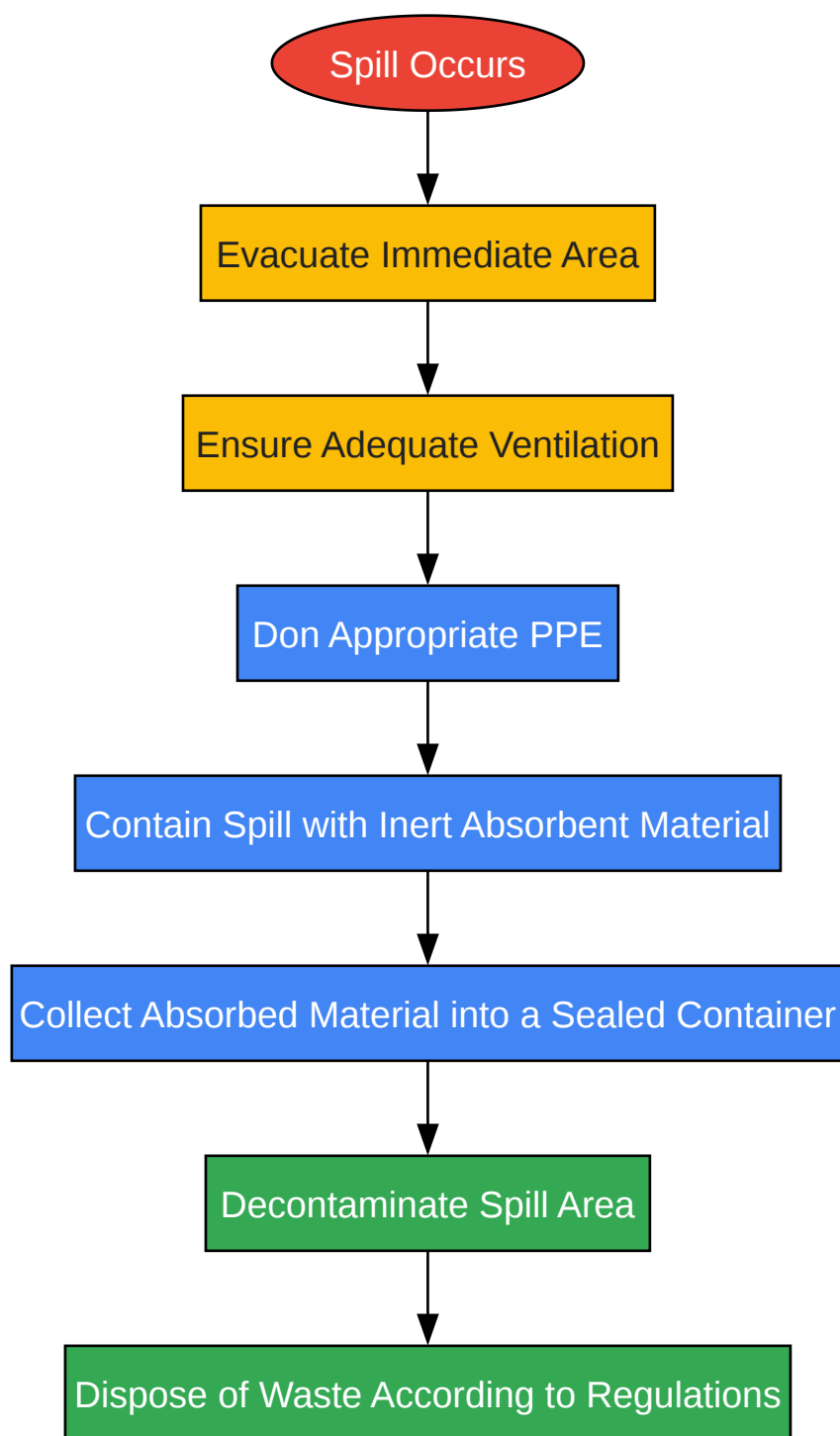
## Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Protect from light and moisture.
- Recommended storage temperature is typically -20°C for long-term stability. Always consult the supplier's recommendation.

## Experimental Protocols: Spill and Disposal

### Spill Response

In the event of a spill, follow these procedures:



[Click to download full resolution via product page](#)

Caption: Step-by-step workflow for responding to a **Br-PEG9-C2-NHBoc** spill.

## Waste Disposal

- Dispose of **Br-PEG9-C2-NHBoc** and any contaminated materials in accordance with local, state, and federal regulations.
- Do not allow the material to enter drains or waterways, given its potential aquatic toxicity.

## First-Aid Measures

In case of exposure, follow these first-aid guidelines:

| Exposure Route | First-Aid Procedure  |
|----------------|--|
| Inhalation     | Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.  |
| Skin Contact   | Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists. |
| Eye Contact    | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.               |
| Ingestion      | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.                               |

## Toxicological Information

Detailed toxicological studies on **Br-PEG9-C2-NHBoc** are not publicly available. The toxicological profile is inferred from related compounds.

- Acute Effects: As previously mentioned, potential for oral toxicity, and skin, eye, and respiratory irritation.

- **Chronic Effects:** No data available. The long-term effects of exposure have not been determined.
- **Carcinogenicity:** Not classified as a carcinogen by IARC, ACGIH, NTP, or OSHA.

## Signaling Pathways and Biological Effects

The primary intended biological effect of **Br-PEG9-C2-NHBoc** is to function as a linker in PROTACs, facilitating the ubiquitination and subsequent degradation of a target protein. Its safety profile is not directly related to a specific signaling pathway but rather to its chemical reactivity and potential off-target effects. The bromoalkyl group is an electrophilic moiety that can potentially react with nucleophiles in biological systems, which is the basis for its potential as a skin and eye irritant.

## Conclusion

While **Br-PEG9-C2-NHBoc** is a valuable tool in drug discovery and development, it must be handled with care. The information provided in this guide, although based on structurally similar compounds, offers a strong foundation for establishing safe laboratory practices. Researchers are strongly encouraged to consult all available information from the supplier and to perform a thorough risk assessment before beginning any experimental work with this compound.

- To cite this document: BenchChem. [Br-PEG9-C2-NHBoc: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b11937469#br-peg9-c2-nhboc-safety-and-handling-guidelines\]](https://www.benchchem.com/product/b11937469#br-peg9-c2-nhboc-safety-and-handling-guidelines)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)